

Personal protective equipment for handling 3-(Oxolan-2-yl)propanoic acid

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Compound of Interest

Compound Name: 3-(Oxolan-2-yl)propanoic acid

Cat. No.: B1331362

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Essential Safety and Handling Guide for 3-(Oxolan-2-yl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **3-(Oxolan-2-yl)propanoic acid** (CAS No. 935-12-6), also known as 3-(Tetrahydrofuran-2-yl)propanoic acid. While a specific Safety Data Sheet (SDS) for this compound is not readily available, this document synthesizes safety protocols based on structurally similar chemicals, including other propanoic acid derivatives and compounds containing an oxolane (tetrahydrofuran) ring.

Hazard Assessment and Personal Protective Equipment (PPE)

Based on the analysis of related compounds, **3-(Oxolan-2-yl)propanoic acid** is anticipated to be a potential irritant to the eyes, skin, and respiratory tract. The oxolane moiety, also known as tetrahydrofuran (THF), is a flammable liquid and can form explosive peroxides upon prolonged exposure to air. Therefore, appropriate precautions are essential.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	To protect against potential splashes and eye irritation.
Skin Protection	Nitrile rubber gloves (disposable) and a polyethylene-coated polypropylene lab coat	To prevent skin contact and potential irritation. ^[1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge	Recommended if handling in a poorly ventilated area or if dust or vapors are generated. ^[1]
Footwear	Chemical-resistant, closed-toe shoes	To protect feet from potential spills.

Operational and Handling Plan

A systematic approach to handling **3-(Oxolan-2-yl)propanoic acid** is critical to ensure laboratory safety. The following workflow outlines the key steps from preparation to disposal.

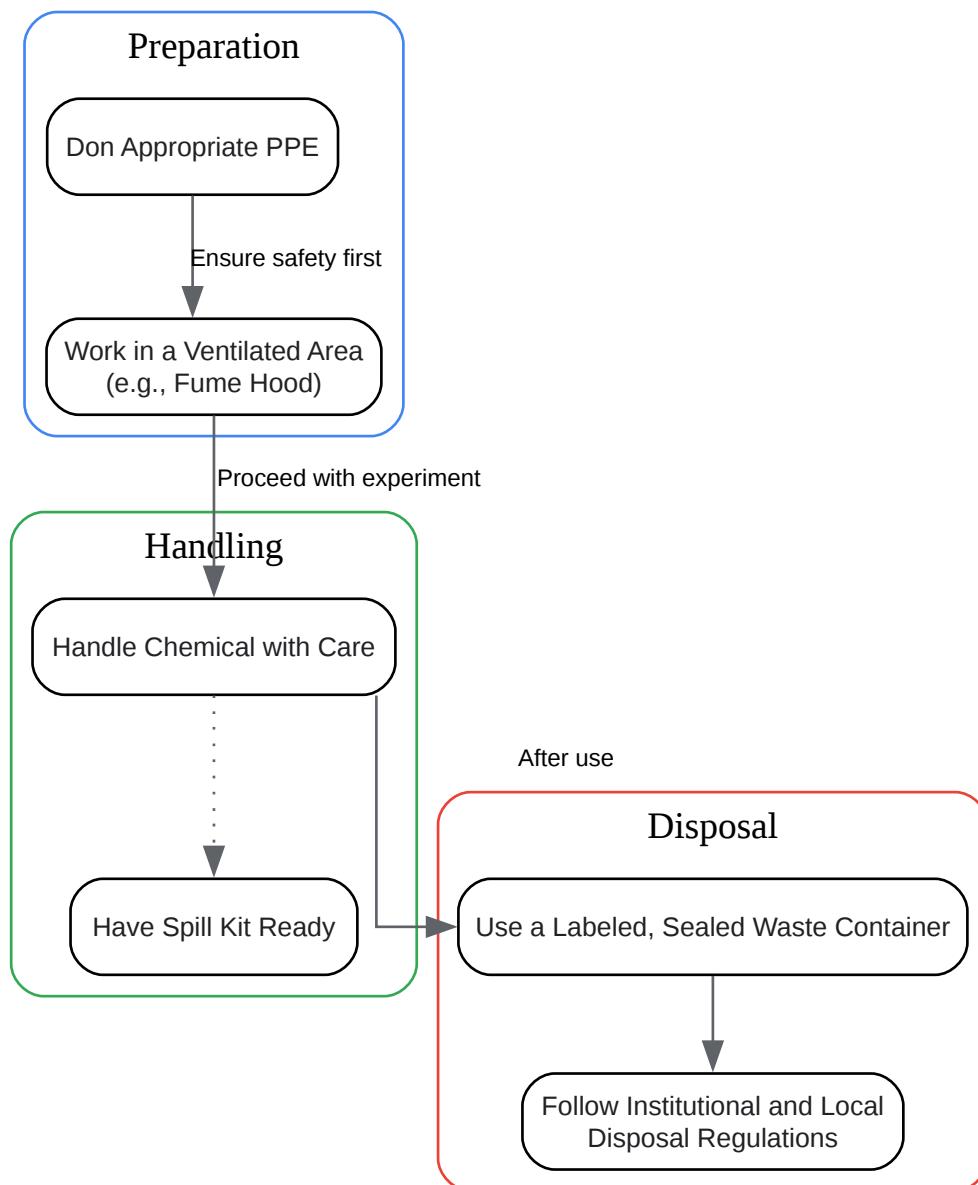


Figure 1: Workflow for handling 3-(Oxolan-2-yl)propanoic acid.

Experimental Protocols

- Preparation:
 - Before handling the compound, ensure you are wearing the appropriate PPE as detailed in the table above.

- All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][2]
- Handling:
 - Avoid direct contact with skin and eyes.[1][2]
 - Minimize the generation of dust or aerosols.
 - Keep the container tightly closed when not in use.[1][2]
 - In case of a spill, use an inert absorbent material to contain it and place it in a suitable, sealed container for disposal.

Disposal Plan

Proper disposal of **3-(Oxolan-2-yl)propanoic acid** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Container: All waste materials, including the chemical itself, any contaminated absorbent materials, and disposable PPE, should be placed in a clearly labeled, sealed, and compatible waste container.
- Regulations: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance.

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References

- 1. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
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